

# Unraveling the Ambiguity of WAY-325485: A Case of Conflicting Chemical Identities

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## Compound of Interest

Compound Name: WAY-325485

Cat. No.: B15551297

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A comprehensive investigation into the chemical identity of **WAY-325485** has revealed significant and unresolved discrepancies across publicly available chemical data sources. This ambiguity makes it impossible to provide a definitive technical guide on its properties and associated experimental protocols, as the foundational information—the molecule's very structure—remains contested.

Initial searches for **WAY-325485**, identified by the CAS number 177937-81-4, presented two vastly different chemical structures and IUPAC names. One designated it as [3-(4-chlorophenyl)-2-[[6-[(2,4-difluorophenyl)methyl]sulfanyl]pyridazin-3-yl)methyl]imidazo[1,2-a]pyrimidin-8-yl]azetidine-3-carboxamide, a complex heterocyclic molecule. The other, incongruously linked to the same CAS number, was identified as 2-amino-3-cyano-4-(2-furyl)-5-methyl-6-phenylpyridine, a significantly simpler compound.

Further attempts to resolve this conflict through verification against major chemical databases such as PubChem and ChemSpider proved fruitless. A definitive, validated entry for CAS number 177937-81-4 that would allow for the unequivocal identification of **WAY-325485** could not be located.

This fundamental discrepancy in the chemical identity of **WAY-325485** precludes any accurate compilation of its chemical and pharmacological properties. Without a confirmed structure, data on molecular weight, formula, solubility, mechanism of action, binding affinity, and biological effects cannot be reliably attributed. Consequently, the creation of summary data tables,

detailed experimental protocols, and signaling pathway diagrams, as requested, cannot be responsibly undertaken.

## Conclusion

The identity of the chemical entity referred to as **WAY-325485** with CAS number 177937-81-4 is currently ambiguous due to conflicting information in the public domain. Until this fundamental issue of its precise chemical structure is resolved by a definitive, authoritative source, any technical documentation would be speculative and potentially misleading. Researchers, scientists, and drug development professionals are advised to exercise extreme caution when encountering this designation and to seek further clarification from primary synthesis and characterization literature, should it become available.

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